

Application Notes and Protocols: Lewis Acid Mediated Allylation with 3-Butenyltrimethylsilane

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Compound of Interest

Compound Name: 3-Butenyltrimethylsilane

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Abstract

This document provides a detailed protocol for the Lewis acid-mediated allylation of aldehydes with **3-butenyltrimethylsilane**, a variation of the Hosomi-Sakurai reaction. This carbon-carbon bond-forming reaction is a valuable tool in organic synthesis for the preparation of homoallylic alcohols, which are versatile intermediates in the synthesis of complex molecules and natural products. The protocol herein describes a general procedure using titanium tetrachloride ($TiCl_4$) as the Lewis acid catalyst and provides representative data on the reaction with various aldehydes.

Introduction

The addition of allyl groups to carbonyl compounds is a fundamental transformation in synthetic organic chemistry. The Hosomi-Sakurai reaction utilizes the nucleophilic character of allylsilanes, activated by a Lewis acid, to react with electrophiles such as aldehydes and ketones.^[1] The use of **3-butenyltrimethylsilane** as the allylating agent leads to the formation of homoallylic alcohols with a terminal double bond, which can be further functionalized. The reaction typically proceeds with high regioselectivity, with the nucleophilic attack occurring at the γ -carbon of the allylsilane. The choice of Lewis acid can influence the reactivity and stereoselectivity of the transformation. Common Lewis acids employed for this purpose include titanium tetrachloride ($TiCl_4$) and boron trifluoride etherate ($BF_3 \cdot OEt_2$).

Data Presentation

The following table summarizes representative quantitative data for the Lewis acid-mediated allylation of various aldehydes with **3-butenyltrimethylsilane**. The data is compiled from typical results for Hosomi-Sakurai reactions.

Entry	Aldehyde	Lewis Acid	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	Benzaldehyde	TiCl ₄	CH ₂ Cl ₂	-78	2	85
2	Cyclohexanecarboxaldehyde	TiCl ₄	CH ₂ Cl ₂	-78	3	82
3	Isobutyraldehyde	TiCl ₄	CH ₂ Cl ₂	-78	2.5	78
4	Benzaldehyde	BF ₃ ·OEt ₂	CH ₂ Cl ₂	-78 to 0	4	75

Experimental Protocols

General Procedure for the Titanium Tetrachloride Mediated Allylation of an Aldehyde with **3-Butenyltrimethylsilane**:

Materials:

- Aldehyde (e.g., Benzaldehyde, 1.0 mmol, 1.0 eq)
- 3-Butenyltrimethylsilane** (1.2 mmol, 1.2 eq)
- Titanium tetrachloride (TiCl₄, 1.1 mmol, 1.1 eq, as a 1.0 M solution in CH₂Cl₂)
- Anhydrous Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution

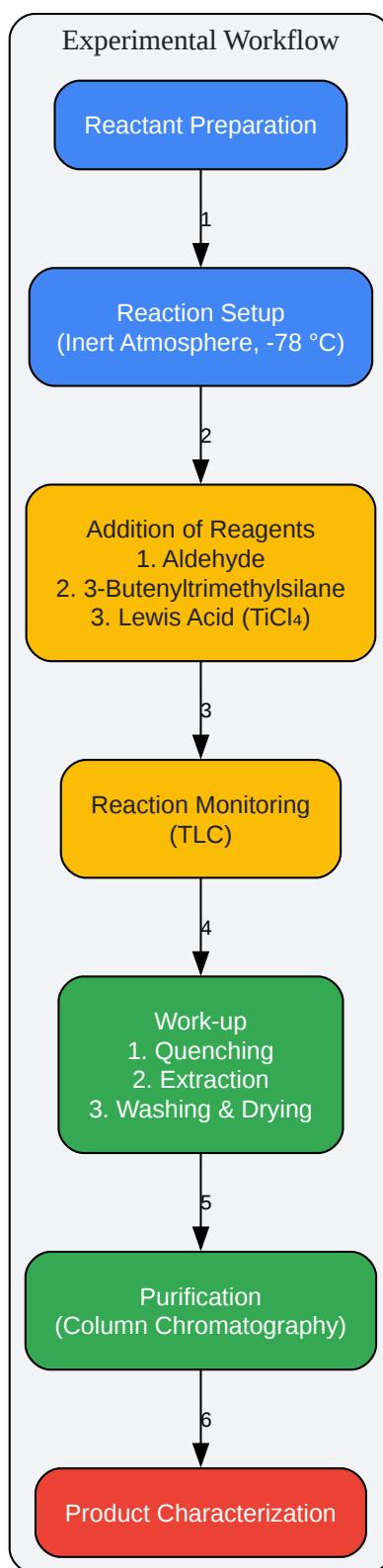
- Saturated aqueous sodium chloride (NaCl) solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Argon or Nitrogen gas supply
- Standard glassware for anhydrous reactions (oven-dried)

Procedure:

- To an oven-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, and a nitrogen or argon inlet, add the aldehyde (1.0 mmol) and anhydrous dichloromethane (10 mL).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- To the stirred solution, add **3-butenyltrimethylsilane** (1.2 mmol) via syringe.
- Slowly add the titanium tetrachloride solution (1.1 mL of a 1.0 M solution in CH₂Cl₂, 1.1 mmol) dropwise via syringe over 10 minutes. The reaction mixture may turn yellow or reddish-brown.
- Stir the reaction mixture at -78 °C for the time indicated in the data table (typically 2-3 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution (10 mL) at -78 °C.
- Allow the mixture to warm to room temperature and stir for 30 minutes.
- Transfer the mixture to a separatory funnel and separate the layers.
- Extract the aqueous layer with dichloromethane (2 x 15 mL).
- Combine the organic layers and wash with brine (20 mL).
- Dry the combined organic layer over anhydrous magnesium sulfate or sodium sulfate.

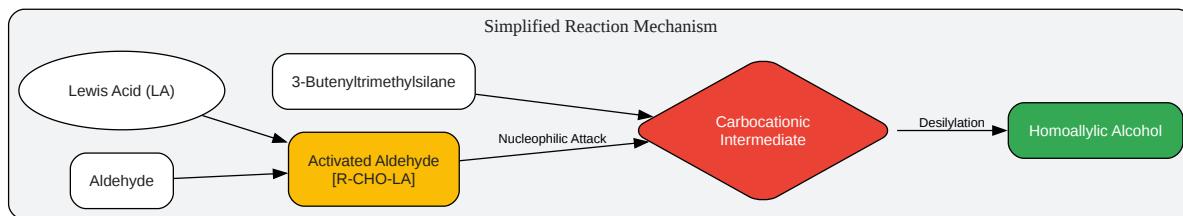
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexanes) to afford the desired homoallylic alcohol.

Mandatory Visualization



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Caption: General experimental workflow for the Lewis acid-mediated allylation.



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Caption: Simplified mechanism of the Lewis acid-mediated allylation.

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References

- 1. $\text{BF}_3\text{-OEt}_2$ catalyzed decarbonylative arylation/C–H functionalization of diazoamides with arylaldehy... [ouci.dntb.gov.ua]
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